

A Technical Guide to Research-Grade Triethylene Glycol Diacrylate for Scientific Applications

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Compound of Interest

Compound Name: Triethylene glycol diacrylate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of research-grade **triethylene glycol diacrylate** (TEGDA), a versatile crosslinking agent with significant applications in biomaterials, drug delivery, and polymer science. This document details commercial suppliers, technical specifications, experimental protocols, and key chemical pathways to assist researchers in sourcing and effectively utilizing this monomer.

Commercial Suppliers and Product Specifications

Sourcing high-purity TEGDA is critical for reproducible research outcomes. Research-grade TEGDA is typically characterized by high purity (often $\geq 97\%$), low moisture content, and the presence of a polymerization inhibitor to ensure stability. Below is a comparison of commercially available research-grade TEGDA from various suppliers.

Table 1: Commercial Suppliers of Research-Grade **Triethylene Glycol Diacrylate**

Supplier	Product Name/Number	Purity/Assay	Inhibitor	Key Features
Sigma-Aldrich	Tri(ethyleneglycol) diacrylate (Product No. 763977)	97%	≤1000 ppm MEHQ	Quality Level 100, suitable for polymerization reactions.[1]
Kyfora Bio	Triethylene glycol diacrylate (TriEGDA) (Product No. 02655)	Information not specified	Information not specified	Marketed as a crosslinking monomer for synthesizing hydrogels for drug delivery.
Polysciences, Inc.	Triethylene glycol diacrylate (TriEGDA)	Information not specified	Information not specified	Noted for use in UV curing coatings and as a PEG-containing crosslinker for drug delivery hydrogels.
Adakem Kimya Ltd	Triethylene Glycol Diacrylate (TEGDA)	≥98%	Information not specified	Low-viscosity, difunctional acrylate monomer for UV/EB-curable systems.[1]
Guangdong Lencolo New Material Co., LTD	L-61029(TEGDA) Triethylene glycol diacrylate	Information not specified	400-600 ppm	Good hydrophilicity, flexibility, and impact strength. [2]
Dayang Chem (Hangzhou) Co.,Ltd	Triethylene glycol diacrylate	Industrial Grade/99%	Information not specified	Available in various grades

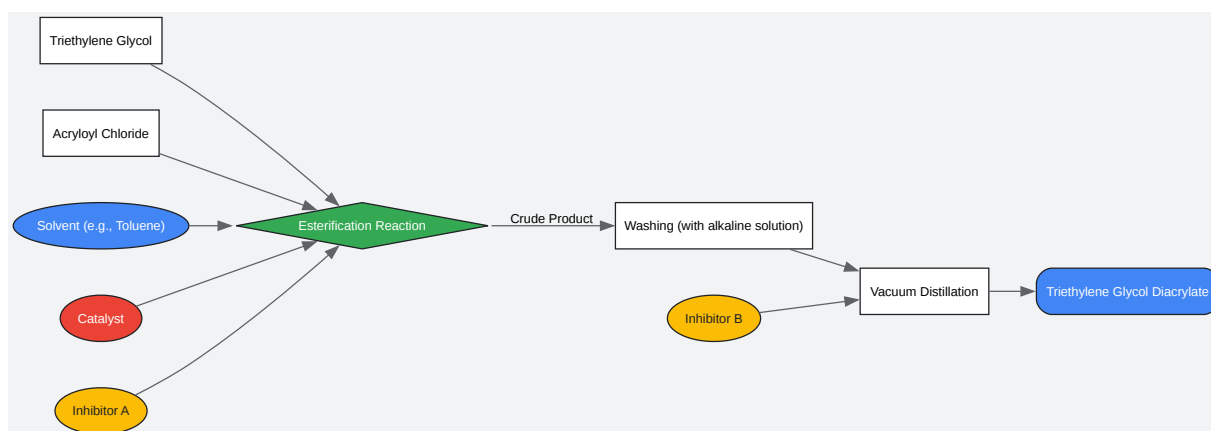
					from research to industrial scale.
					Specified for UV-curable materials, resin synthesis, and functional coatings.
QINGDAO RENAS POLYMER MATERIAL CO.	Triethylene Glycol Diacrylate	>98%	200-400 ppm MEHQ		

Table 2: Physical and Chemical Properties of **Triethylene Glycol Diacrylate**

Property	Value
CAS Number	1680-21-3
Molecular Formula	C12H18O6
Molecular Weight	258.27 g/mol
Appearance	Clear, colorless liquid
Density	1.110 g/mL at 25 °C[1]
Refractive Index	n20/D 1.464[1]
Viscosity	10-20 cP at 25 °C[2]
Boiling Point	>300 °C
Flash Point	146.4 °C[2]

Synthesis Pathway

The synthesis of **triethylene glycol diacrylate** typically involves the esterification of triethylene glycol with acrylic acid or its derivatives, such as acryloyl chloride. The following diagram illustrates a common synthetic route.



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A typical synthesis pathway for **triethylene glycol diacrylate**.

Quality Control Workflow for Research-Grade TEGDA

Ensuring the quality and purity of TEGDA is paramount for its use in sensitive research applications. A typical quality control workflow involves a series of analytical tests to verify the identity and purity of the final product.



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A generalized quality control workflow for research-grade TEGDA.

Experimental Protocol: Synthesis of TEGDA Hydrogels for Drug Delivery

This protocol describes the fabrication of TEGDA hydrogels via photopolymerization, a common method for creating hydrogel networks for controlled drug release studies.^[3]

Materials:

- **Triethylene glycol diacrylate (TEGDA)**
- Photoinitiator (e.g., 2-hydroxy-2-methyl-1-phenyl-propan-1-one, such as Irgacure 1173)
- Phosphate-buffered saline (PBS, pH 7.4)
- Hydrophilic drug of interest
- UV lamp (365 nm)
- Molds (e.g., polydimethylsiloxane (PDMS) molds)

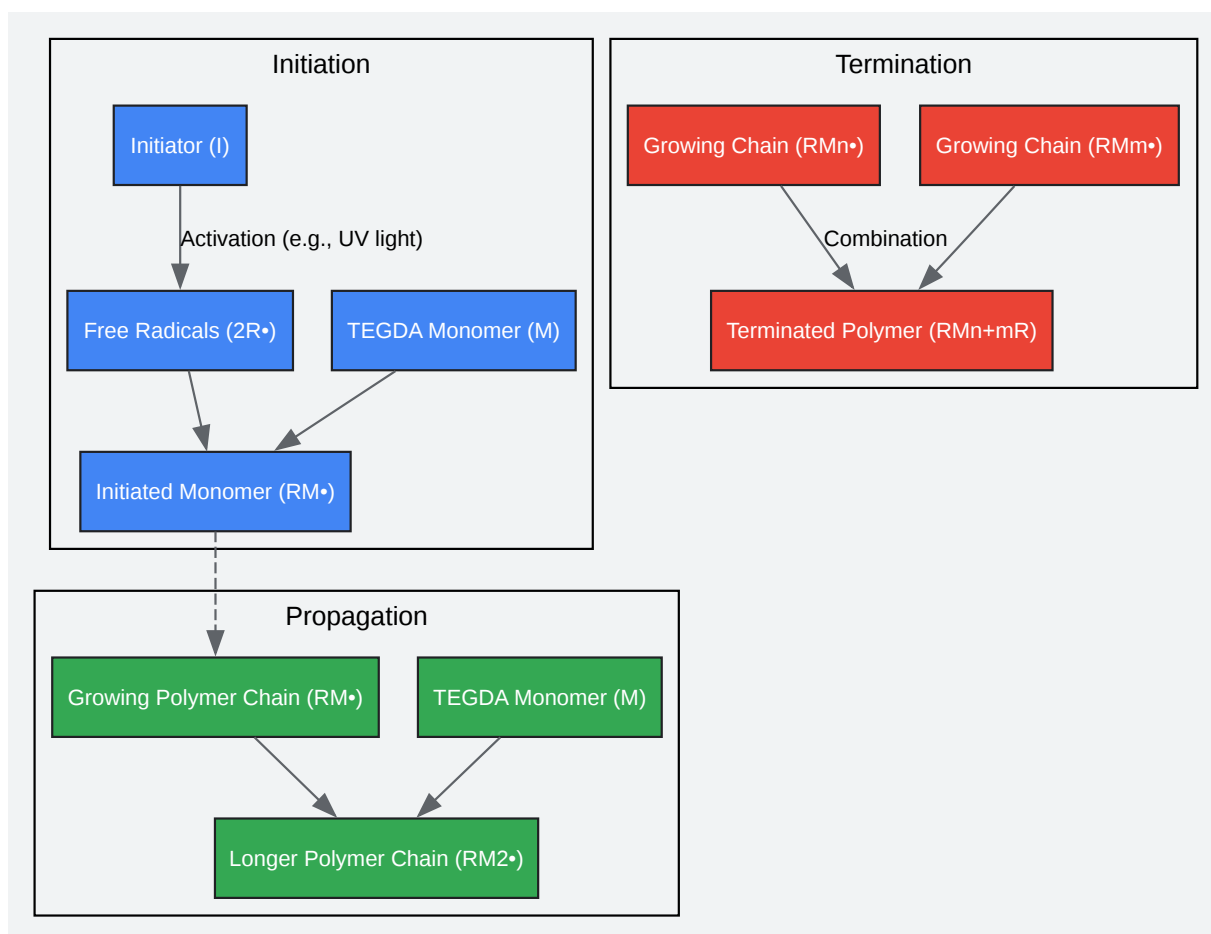
Methodology:

- Preparation of the Prepolymer Solution:
 - In a light-protected vial, dissolve the desired concentration of TEGDA (e.g., 20-50% w/v) in PBS.
 - Add the photoinitiator to the TEGDA solution at a concentration of 0.05-0.5% (w/v).
 - Vortex the solution until the photoinitiator is completely dissolved.
 - For in situ drug loading, dissolve the desired amount of the hydrophilic drug in the prepolymer solution.
- Casting and Curing:
 - Pipette the prepolymer solution into the molds.

- Place the molds under a UV lamp and expose the solution to UV light for 5-15 minutes to initiate polymerization and crosslinking. Curing time may vary depending on UV intensity and the concentrations of prepolymer and photoinitiator.
- Washing and Swelling:
 - Carefully remove the crosslinked hydrogels from the molds.
 - Wash the hydrogels extensively with deionized water or PBS for 24-48 hours, with frequent changes of the washing solution, to remove any unreacted monomers and photoinitiator.
- Drug Release Study:
 - Place a drug-loaded hydrogel of known weight and drug content into a known volume of release medium (e.g., 10 mL of PBS) in a sealed container.
 - Maintain the container in a shaking incubator at 37°C and a constant agitation speed (e.g., 100 rpm).
 - At predetermined time intervals, withdraw a small aliquot of the release medium and replace it with an equal volume of fresh, pre-warmed release medium.
 - Analyze the drug concentration in the withdrawn aliquots using a suitable analytical method (e.g., UV-Vis spectrophotometry or HPLC).

Polymerization Mechanism: Free Radical Polymerization of TEGDA

The crosslinking of TEGDA to form a hydrogel network typically proceeds via a free-radical polymerization mechanism. This chain-growth process consists of three main stages: initiation, propagation, and termination.



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The free-radical polymerization mechanism of **triethylene glycol diacrylate**.

This technical guide provides a foundational understanding of research-grade **triethylene glycol diacrylate** for its application in scientific research, particularly in the fields of materials science and drug development. For specific applications, it is recommended to consult the detailed technical documentation provided by the respective suppliers.

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References

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